

preparation of (Z)-PUGNAc stock solution for experiments

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Compound of Interest

Compound Name: (Z)-PUGNAc

Cat. No.: B1239690

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Application Notes and Protocols for (Z)-PUGNAc

(Z)-PUGNAc is a potent inhibitor of O-GlcNAcase (OGA), the enzyme responsible for removing O-linked N-acetylglucosamine (O-GlcNAc) from proteins. By inhibiting OGA, **(Z)-PUGNAc** treatment leads to an increase in global protein O-GlcNAcylation, making it a valuable tool for studying the roles of this post-translational modification in various cellular processes.

These application notes provide detailed protocols for the preparation and use of **(Z)-PUGNAc** stock solutions for in vitro experiments, targeting researchers, scientists, and drug development professionals.

Data Presentation

Physicochemical Properties of (Z)-PUGNAc

Property	Value	Source
Molecular Weight	353.33 g/mol	
Formula	C ₁₅ H ₁₉ N ₃ O ₇	
Purity	≥95% to ≥99% (varies by supplier)	[1] [2] [3]
Appearance	Crystalline solid	[1] [2]
Storage	Store at -20°C	[2]
Stability	≥ 4 years at -20°C	[1] [2]

Solubility of (Z)-PUGNAc

Solvent	Maximum Concentration	Source
DMSO	100 mM (35.33 mg/mL)	
Dimethyl formamide (DMF)	~10 mg/mL	[1] [2]
PBS (pH 7.2)	~1 mg/mL	[1] [2]

Stock Solution Storage Recommendations

Storage Temperature	Duration	Solvent	Source
-80°C	Up to 6 months	DMSO	[4]
-20°C	Up to 1 month	DMSO	[4]
Aqueous Solution	Not recommended for more than one day	PBS	[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM (Z)-PUGNAc Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **(Z)-PUGNAc** in DMSO, which is the most common solvent for this compound.

Materials:

- **(Z)-PUGNAc** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Aliquot (Z)-PUGNAc:** Weigh out the desired amount of **(Z)-PUGNAc** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 35.33 mg of **(Z)-PUGNAc**.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **(Z)-PUGNAc** powder. To prepare a 100 mM solution with 35.33 mg of **(Z)-PUGNAc**, add 1 mL of DMSO.
- **Dissolve the Compound:** Vortex the solution until the **(Z)-PUGNAc** is completely dissolved. [4] Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[4]
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[4] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol details the dilution of the DMSO stock solution to a final working concentration in cell culture medium. A typical working concentration for **(Z)-PUGNAc** in cell culture is 100 µM.

[5][6][7]

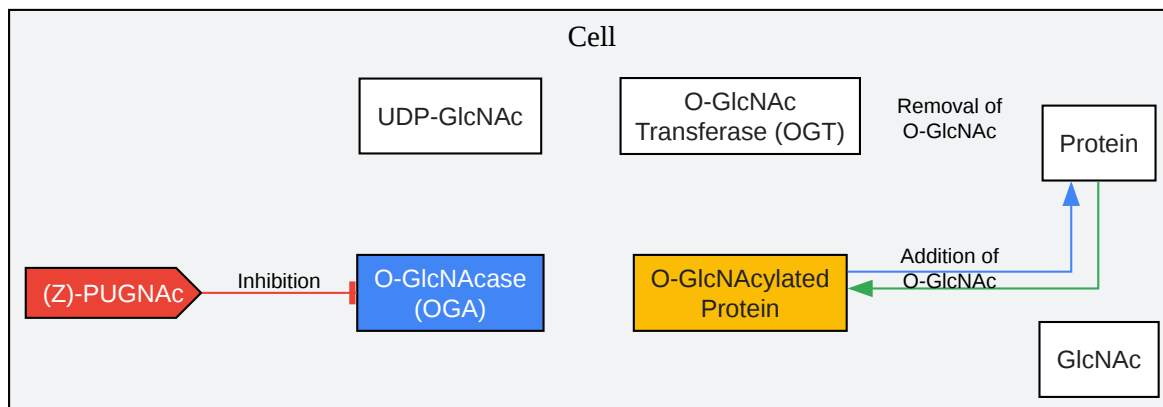
Materials:

- 100 mM **(Z)-PUGNAc** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

Procedure:

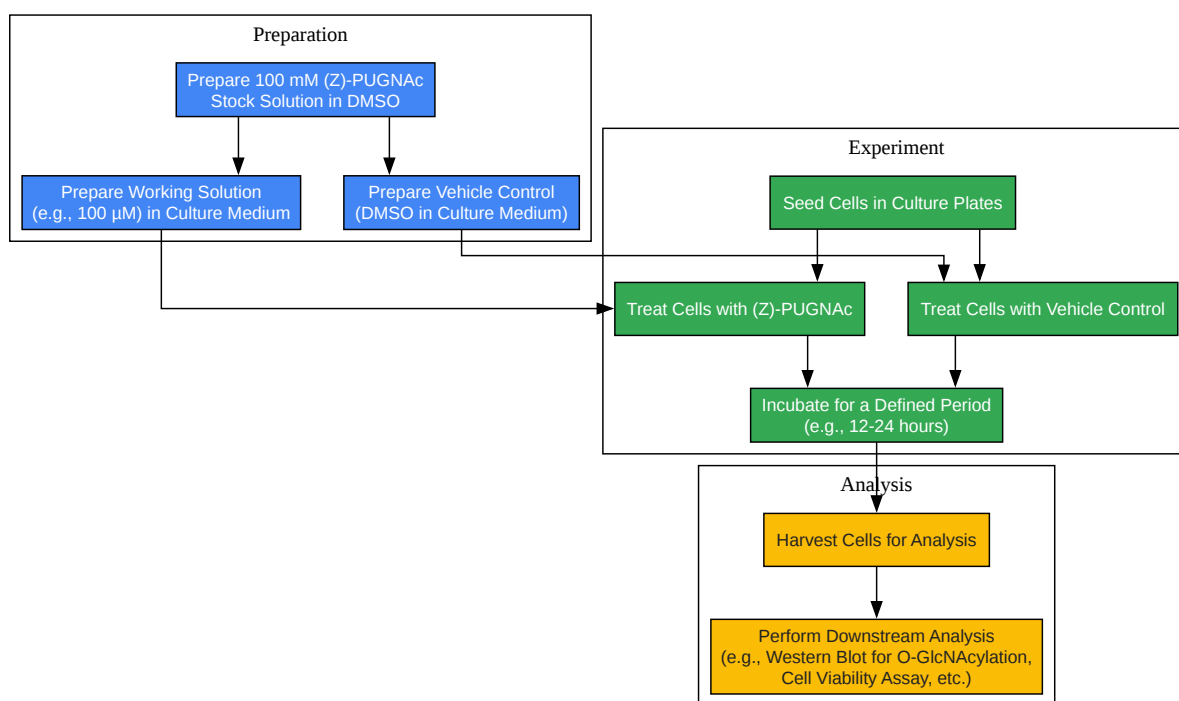
- Thaw Stock Solution: Thaw an aliquot of the 100 mM **(Z)-PUGNAc** stock solution at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): To ensure accurate final dilution, it is recommended to prepare an intermediate dilution. For example, dilute the 100 mM stock solution 1:100 in cell culture medium to create a 1 mM intermediate stock.
- Prepare Final Working Solution: Dilute the stock or intermediate solution into the final volume of cell culture medium to achieve the desired working concentration. For example, to prepare 10 mL of medium with a final concentration of 100 μ M **(Z)-PUGNAc**, add 10 μ L of the 100 mM stock solution.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used to prepare the **(Z)-PUGNAc** working solution. This is crucial as DMSO can have physiological effects at higher concentrations.[1]
- Mix and Apply to Cells: Gently mix the medium containing **(Z)-PUGNAc** or the vehicle control and add it to your cell culture plates.
- Incubation: Incubate the cells for the desired period. For example, studies have used incubation times ranging from 12 to 19 hours.[5][7]

Visualizations



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Caption: Mechanism of **(Z)-PUGNAc** action.



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Caption: Experimental workflow for a cell-based assay.

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